

# Essential Guide to the Proper Disposal of Disalicylide

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## Compound of Interest

Compound Name: Disalicylide

Cat. No.: B3328571

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For Researchers, Scientists, and Drug Development Professionals

This document provides procedural guidance for the safe handling and disposal of **disalicylide**. The information herein is compiled to ensure laboratory safety and promote responsible chemical waste management. Given the absence of a universally available, detailed Safety Data Sheet (SDS) for **disalicylide** in the public domain, the following procedures are based on the chemical properties of **disalicylide** as a cyclic ester and general principles of laboratory safety.

Disclaimer: This guidance is intended to supplement, not replace, the protocols established by your institution's Environmental Health and Safety (EHS) department. Always consult your institution's specific guidelines and, if possible, obtain a comprehensive Safety Data Sheet from your chemical supplier before handling or disposing of **disalicylide**.

## Chemical and Physical Properties of Disalicylide

A summary of the known physical and chemical properties of **disalicylide** is presented below. This data is essential for understanding its behavior and for making informed decisions regarding its handling and disposal.

Property	Value
CAS Number	486-58-8[1][2]
Molecular Formula	C <sub>14</sub> H <sub>8</sub> O <sub>4</sub> [1]
Molecular Weight	240.21 g/mol [1]
Melting Point	213 °C[1]
Boiling Point (Predicted)	415.3 ± 15.0 °C[1]
Density (Predicted)	1.359 ± 0.06 g/cm <sup>3</sup> [1]
Appearance	White crystalline solid[1]
Solubility	Not specified, likely poorly soluble in water
Hazard Codes	Not available[1]

## Procedural Guidance for Disalicylide Disposal

The following step-by-step procedures are recommended for the disposal of **disalicylide**. These are based on standard practices for the disposal of solid organic chemicals, particularly esters.

### 1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always handle **disalicylide** in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including:
  - Nitrile gloves
  - Safety glasses or goggles
  - A lab coat
- Avoid generating dust when handling the solid material.

### 2. Disposal of Small Quantities (< 50g):

For small quantities of **disalicylide**, the recommended procedure is absorption and disposal as solid waste.

- Step 1: Absorption. Carefully mix the **disalicylide** with an inert absorbent material such as vermiculite, perlite, or sand.
- Step 2: Packaging. Place the mixture in a clearly labeled, sealed container. The label should include the chemical name ("**Disalicylide**") and any known hazard information.
- Step 3: Disposal. Dispose of the sealed container through your institution's hazardous waste disposal program. Do not dispose of it in the regular trash.

### 3. Disposal of Large Quantities (> 50g):

For larger quantities, collection for licensed waste disposal is the appropriate method.

- Step 1: Containment. Store the **disalicylide** in its original container or a compatible, well-sealed waste container.
- Step 2: Labeling. Ensure the container is clearly labeled with the chemical name and any available hazard information.
- Step 3: Storage. Store the container in a designated hazardous waste accumulation area until it can be collected by a licensed waste contractor.

### 4. Potential for Chemical Neutralization (Hydrolysis):

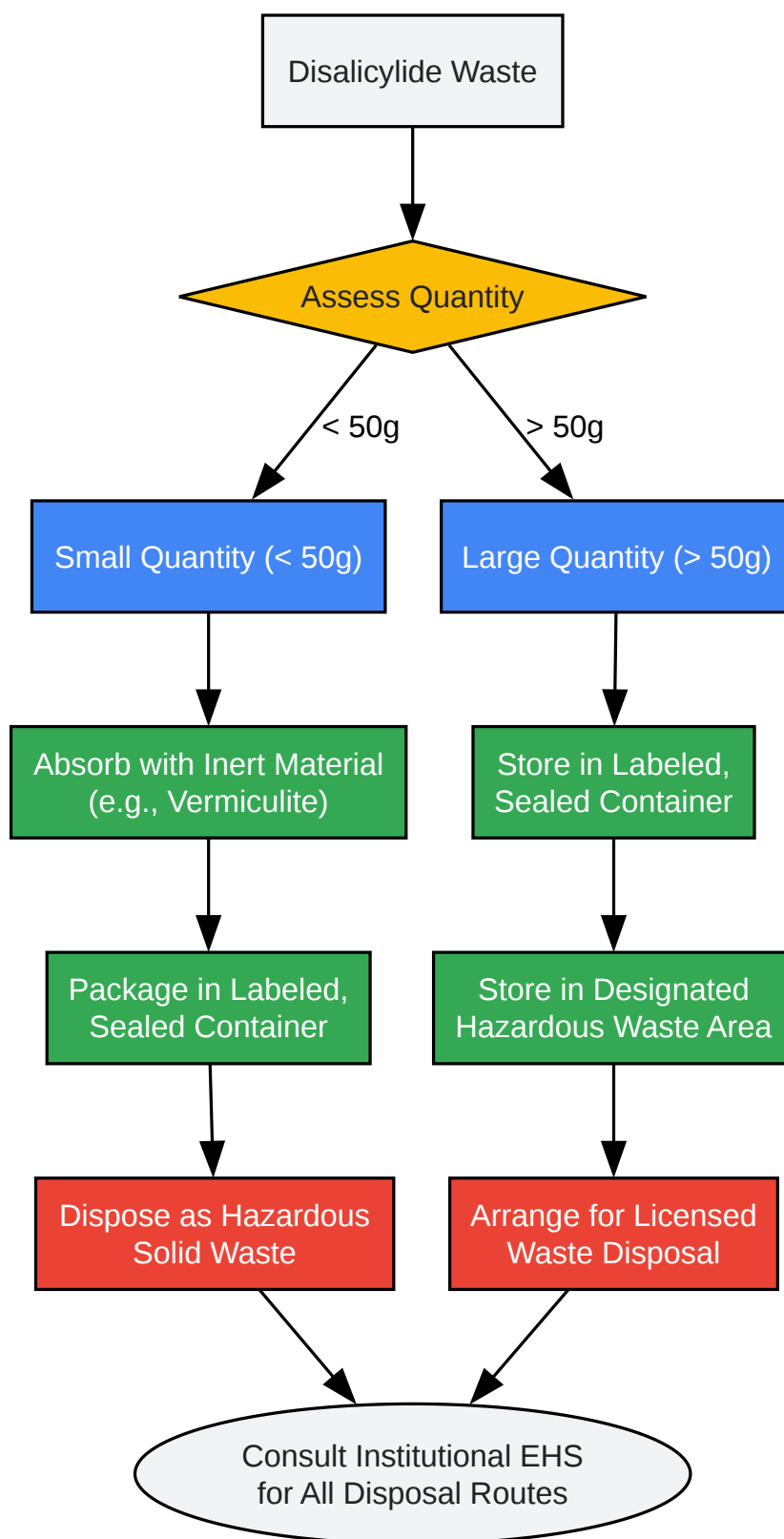
As a cyclic ester, **disalicylide** can undergo hydrolysis, breaking down into salicylic acid. This procedure should only be performed by trained personnel and in accordance with institutional EHS guidelines.

- Experimental Protocol for Hydrolysis (for consideration by EHS professionals):
  - Under controlled conditions in a chemical fume hood, **disalicylide** could be slowly added to a stirred solution of a weak base, such as sodium bicarbonate, in water.
  - The reaction progress should be monitored for the dissolution of the solid and cessation of any gas evolution.

- The resulting solution, containing sodium salicylate, should have its pH checked and neutralized if necessary.
- This aqueous solution may then be disposable down the drain with copious amounts of water, pending approval from local wastewater treatment authorities and your institution's EHS department.

## Logical Workflow for Disalicylide Disposal

The following diagram illustrates the decision-making process for the proper disposal of **disalicylide**.



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Caption: Decision workflow for the disposal of **disalicylide**.

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## References

- 1. Cas 486-58-8, disalicylide | lookchem [lookchem.com]
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